

An In-depth Technical Guide to 3,7-Dihydroxyflavone: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **3,7-dihydroxyflavone**, a flavonoid compound of interest in various scientific disciplines.

Chemical Structure and Identification

3,7-Dihydroxyflavone, also known as 5-deoxygalangin or resogalangin, is a member of the flavonol subclass of flavonoids. Its structure consists of a phenyl group substituted at position 2 of a chromen-4-one skeleton, with hydroxyl groups at positions 3 and 7.

IUPAC Name: 3,7-dihydroxy-2-phenylchromen-4-one[1]

Chemical Formula: C15H10O4[1]

Canonical SMILES: C1=CC=C(C=C1)C2=C(C(=O)C3=C(O2)C=C(C=C3)O)O

InChI Key: UWQJWDYDYIJWKY-UHFFFAOYSA-N

Physicochemical Properties

The following table summarizes the key physicochemical properties of **3,7-dihydroxyflavone**.



Property	Value	Reference
Molecular Weight	254.24 g/mol	INVALID-LINK
Melting Point	257-259 °C	INVALID-LINK
Boiling Point	495.3 °C at 760 mmHg	INVALID-LINK
Density	1.443 g/cm ³	INVALID-LINK
Flash Point	193.9 °C	INVALID-LINK
LogP	2.87120	INVALID-LINK
Vapor Pressure	6.55E-10 mmHg at 25°C	INVALID-LINK
Refractive Index	1.698	INVALID-LINK

Experimental Protocols

This protocol is adapted from established methods for the synthesis of hydroxylated flavones. [2][3]

Principle: The synthesis involves the oxidative cyclization of a corresponding chalcone precursor in the presence of a base and an oxidizing agent, typically hydrogen peroxide.

Materials:

- 2',4'-dihydroxychalcone
- Methanol
- 2 M Sodium hydroxide (NaOH) solution
- 30% Hydrogen peroxide (H2O2) solution
- 5 N Hydrochloric acid (HCl)
- Standard laboratory glassware and magnetic stirrer

Procedure:



- Dissolve 2',4'-dihydroxychalcone (0.5 mmol) in methanol in a round-bottom flask.
- To the stirred methanolic solution, add 3 mL of 2 M NaOH solution.
- Add 225 μL of 30% aqueous H₂O₂ solution dropwise to the reaction mixture.
- Stir the reaction mixture at room temperature for 24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, acidify the mixture by the addition of 5 N HCl until a yellow precipitate forms.
- · Filter the solid product and wash with distilled water.
- Recrystallize the crude product from methanol to yield pure 3,7-dihydroxyflavone.
- · Dry the purified product under vacuum.

Characterization: The final product should be characterized by spectroscopic methods such as IR, ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its structure and purity.[2]

This protocol outlines a common method for evaluating the antioxidant activity of **3,7-dihydroxyflavone**.[4]

Principle: The antioxidant activity is measured by the ability of the compound to scavenge the stable 2,2-diphenyl-1-picrylhydrazyl (DPPH) free radical. The reduction of DPPH is monitored by the decrease in its absorbance at a characteristic wavelength.

Materials:

- 3,7-dihydroxyflavone
- Methanol
- DPPH (2,2-diphenyl-1-picrylhydrazyl) solution in methanol
- Ascorbic acid (positive control)



- 96-well microplate
- Microplate reader

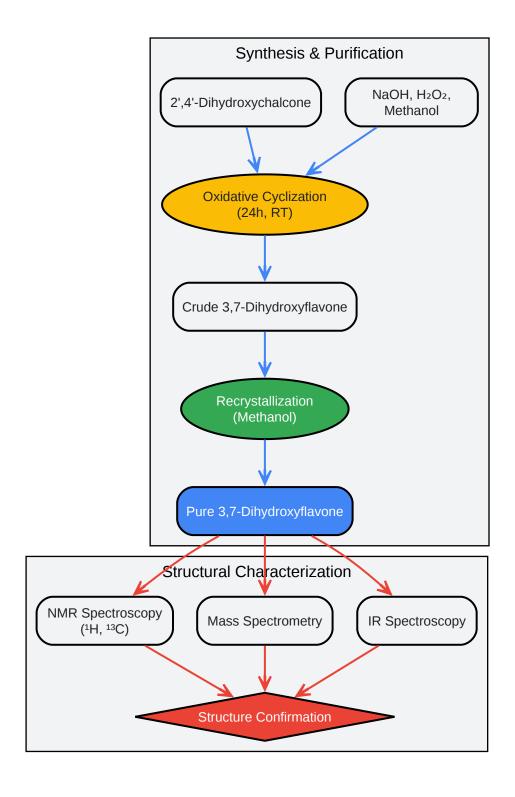
Procedure:

- Prepare a stock solution of 3,7-dihydroxyflavone in methanol.
- Prepare serial dilutions of the 3,7-dihydroxyflavone stock solution to obtain a range of concentrations.
- In a 96-well plate, add 100 μL of each sample dilution to the wells.
- Add 100 μL of the methanolic DPPH solution to each well.
- Use ascorbic acid as a positive control and treat it under the same conditions.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance of each well at 517 nm using a microplate reader.
- Calculate the percentage of scavenging activity using the formula: % Inhibition =
 [(Absorbance of control Absorbance of sample) / Absorbance of control] x 100

Logical and Signaling Pathway Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate a typical experimental workflow and a potential signaling pathway influenced by dihydroxyflavones.

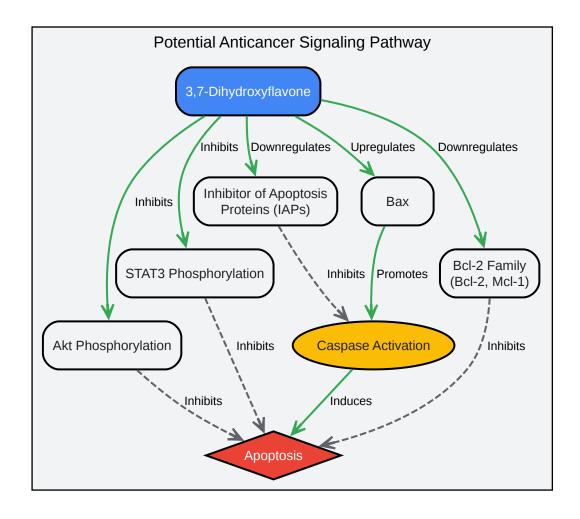




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Caption: Workflow for the synthesis and characterization of **3,7-dihydroxyflavone**.





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Caption: Potential signaling pathway for dihydroxyflavone-induced apoptosis in cancer cells.

Biological Activities and Potential Applications

While research on **3,7-dihydroxyflavone** is ongoing, studies on related dihydroxyflavones suggest several potential biological activities.

Anticancer Properties: Derivatives of 3,7-dihydroxyflavone have been synthesized and
evaluated for their inhibitory activity against the in vitro growth of human tumor cell lines.[5]
Some dihydroxyflavones have been shown to enhance apoptosis in cancer cells by
modulating the expression of apoptosis-related proteins such as Bax, Bcl-2, and IAPs, and
by inhibiting pro-survival signaling pathways like Akt and STAT3.[6]



- Antioxidant Activity: Flavonoids, including 3,7-dihydroxyflavone, are known for their
 antioxidant properties, which are attributed to their ability to scavenge free radicals. This
 activity is often evaluated using assays like the DPPH radical scavenging method.
- Enzyme Inhibition: Certain dihydroxyflavones have shown inhibitory effects on various enzymes, which is a key area of investigation for drug development.
- Neuroprotective Effects: Other dihydroxyflavone isomers, such as 7,8-dihydroxyflavone, have been identified as potent TrkB agonists, mimicking the neurotrophic activities of brain-derived neurotrophic factor (BDNF).[7][8][9][10] This suggests that the dihydroxyflavone scaffold is a promising starting point for the development of therapeutics for neurodegenerative diseases.

Further research is required to fully elucidate the specific biological activities and mechanisms of action of **3,7-dihydroxyflavone**.

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